

Technical Monograph: 2-Chloroethylmethyldichlorosilane

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-Chloroethylmethyldichlorosilane

CAS No.: 7787-85-1

Cat. No.: B1581314

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CAS No: 7787-85-1 Document Type: Advanced Handling & Safety Protocol Version: 1.0
(Scientific Reference)

Executive Summary

2-Chloroethylmethyldichlorosilane is a bifunctional organosilane intermediate used primarily as a coupling agent and surface modifier in drug delivery systems and solid-phase synthesis. Its dual reactivity profile—comprising highly hydrolyzable silicon-chlorine bonds and a robust alkyl-halide tail—makes it a critical tool for anchoring organic pharmacophores to inorganic substrates (e.g., silica nanoparticles, glass surfaces).

However, this utility comes with a steep risk profile. It is not merely "corrosive"; it is a water-reactive lachrymator that generates hydrogen chloride (HCl) gas upon contact with ambient moisture. This guide moves beyond standard SDS boilerplate to provide the mechanistic logic required for safe, high-integrity experimental execution.

Chemical Identity & Physicochemical Profile[1][2][3] [4][5]

Property	Specification	Technical Note
Chemical Name	2-Chloroethylmethyldichlorosilane	Systematic naming indicates two distinct reactive centers.
CAS Number	7787-85-1	Distinct from its isomer, 1-chloroethyltrichlorosilane (CAS 7787-82-8). [1] [2] [3]
Formula	C ₃ H ₇ Cl ₃ Si	MW: 177.53 g/mol
Physical State	Colorless to pale yellow liquid	Fumes in air due to hydrolysis.
Boiling Point	~157 °C	High boiling point allows for high-temperature functionalization.
Density	1.26 g/mL (at 20°C)	Denser than water; sinks and reacts violently at the interface.
Flash Point	~55 °C (Est.)	Combustible Liquid. Vapors can form explosive mixtures.
Solubility	Reacts with water	Soluble in anhydrous toluene, hexane, THF, and dichloromethane.

Hazard Assessment & Toxicology: The "Why" Behind the Risk

To handle this compound safely, one must understand the mechanism of injury, which operates on two timescales:

A. Immediate Acute Threat: Hydrolysis

Upon contact with mucous membranes (eyes, lungs) or skin, the Si-Cl bonds undergo rapid hydrolysis driven by tissue moisture.

- Reaction:

- **Consequence:** This is not a thermal burn but a chemical dehydration and acid cauterization. The generated HCl gas causes immediate respiratory spasm and pulmonary edema if inhaled.

B. Latent Threat: Alkylation

The 2-chloroethyl moiety resembles the structure of nitrogen mustards (though significantly less potent).

- **Mechanism:** The terminal carbon-chlorine bond () is an electrophile. While less reactive than the silane center, prolonged exposure can theoretically lead to alkylation of DNA or proteins.
- **Implication:** Treat all skin exposures as potential systemic toxicity hazards, not just acid burns.

Advanced Handling & Storage Protocols

A. The "Dry Chain" Principle

The integrity of this reagent—and the safety of the user—depends on maintaining a continuous "dry chain" (exclusion of moisture).

- **Primary Barrier:** Handle exclusively in a fume hood or glovebox.
- **Inert Atmosphere:** Argon is preferred over Nitrogen due to its higher density, which blankets the liquid surface more effectively in open vessels.
- **Glassware:** All glassware must be oven-dried (>120°C for 4 hours) and purged with inert gas. Surface silanols on "wet" glass will consume the reagent instantly.

B. Transfer Protocol (Cannula/Syringe)

Do not pour this reagent. Pouring increases surface area for hydrolysis and releases HCl fumes.

Step-by-step Syringe Transfer:

- **Pressure Equalization:** Insert a needle connected to an inert gas line (bubbler) into the reagent bottle septum to prevent vacuum formation.
- **Draw:** Use a dry, glass syringe with a Luer-lock needle. Draw the liquid slowly to avoid cavitation.
- **Transfer:** Inject directly into the reaction solvent (e.g., anhydrous Toluene) below the liquid surface.
- **Neutralization:** Immediately pull anhydrous alcohol (e.g., isopropanol) into the contaminated syringe to quench residual silane before cleaning.

C. Storage

- **Container:** Store in the original container with a Teflon-lined septum cap.
- **Environment:** Flammables cabinet, cool (<25°C), and strictly separated from oxidizers and bases.
- **Shelf Life:** Check for turbidity (cloudiness), which indicates hydrolysis and formation of siloxane polymers. If cloudy, the reagent titer is compromised.

Emergency Response & Neutralization

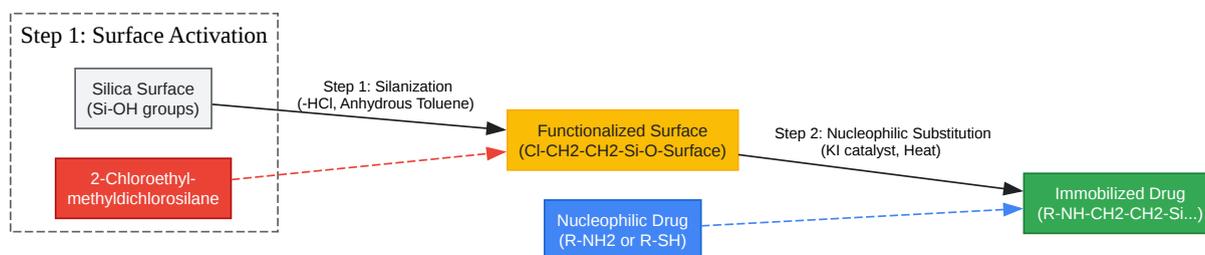
Standard "Water Flush" Disclaimer: While water flushing is the standard for skin exposure, do not add water directly to a spill of the neat chemical.

Scenario	Protocol	Mechanistic Logic
Skin Contact	Immediate Wipe -> Flush. Quickly wipe excess liquid with a dry gauze, then flood with water for 15+ mins.	Reducing the bulk liquid volume before adding water minimizes the exothermic heat of hydrolysis on the skin.
Eye Contact	Flood Immediately. Do not wipe. Irrigate for 30 mins.	The eye's moisture has already triggered the reaction; dilution is the only solution.
Spill (Bench)	Cover with Dry Sand/Lime. Do not use water.	Sand absorbs the liquid; Lime (CaO) neutralizes the generated acid. Scoop into a waste container for hazardous disposal.
Fire	Dry Chemical or CO ₂ . Do NOT use water jet.	Water will accelerate HCl production and potentially spread the fire via floating burning liquid.

Synthesis Applications in Drug Development[8][9]

This silane is a "linker" molecule. It is used to functionalize inorganic surfaces (silica, iron oxide nanoparticles) to create a reactive "handle" (the chloroethyl group) for attaching drug molecules.

Workflow Visualization: Surface Functionalization & Drug Tethering



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Caption: Two-stage immobilization strategy. Step 1 anchors the silane to the silica substrate. Step 2 utilizes the chloroethyl tail to covalently bind a drug molecule via nucleophilic substitution.

Experimental Note on Step 2 (Substitution)

The chloride on the ethyl group is a primary alkyl halide but is not exceptionally reactive due to the proximity of the silicon atom (beta-silicon effect is less relevant here than in vinyl silanes, but steric hindrance applies).

- Optimization: Reactions with amines often require an iodide catalyst (e.g., NaI or KI) to convert the chloro- linker to a more reactive iodo- linker in situ (Finkelstein condition).

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- To cite this document: BenchChem. [Technical Monograph: 2-Chloroethylmethyldichlorosilane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581314#2-chloroethylmethyldichlorosilane-safety-data-sheet>]

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